

Spectroscopic Data for 1-Ethyl-2-methylcyclopentene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Ethyl-2-methylcyclopentene

CAS No.: 19780-56-4

Cat. No.: B025655

[Get Quote](#)

Introduction

1-Ethyl-2-methylcyclopentene is an unsaturated hydrocarbon with the molecular formula C_8H_{14} . As a trisubstituted alkene, its structural elucidation relies heavily on modern spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This guide provides a detailed overview of the expected spectroscopic data for **1-Ethyl-2-methylcyclopentene**, intended for researchers, scientists, and professionals in drug development. While a complete set of publicly available experimental spectra for this specific compound is limited, this document outlines the predicted data based on established principles of spectroscopy and provides illustrative examples where available.

Data Presentation

The following tables summarize the predicted and characteristic spectroscopic data for **1-Ethyl-2-methylcyclopentene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data (Predicted)

Protons	Chemical Shift (δ , ppm) Range	Multiplicity	Integration
Ethyl CH ₂	2.0 - 2.2	Quartet (q)	2H
Ring CH ₂ (allylic)	2.2 - 2.5	Multiplet (m)	4H
Ring CH ₂	1.7 - 2.0	Multiplet (m)	2H
Methyl (vinylic)	1.6 - 1.8	Singlet (s)	3H
Ethyl CH ₃	0.9 - 1.1	Triplet (t)	3H

¹³C NMR (Carbon-13) NMR Data (Predicted)

Carbon Atom	Chemical Shift (δ , ppm) Range
C=C (quaternary, ethyl-substituted)	135 - 145
C=C (quaternary, methyl-substituted)	125 - 135
Ring CH ₂ (allylic)	30 - 40
Ring CH ₂	20 - 30
Ethyl CH ₂	20 - 28
Methyl (vinylic)	15 - 25
Ethyl CH ₃	10 - 15

Infrared (IR) Spectroscopy

Characteristic IR absorption bands for alkenes are key to identifying the functional groups within **1-Ethyl-2-methylcyclopentene**.

Functional Group	Absorption Range (cm ⁻¹)	Intensity
C-H stretch (sp ² hybridized)	3000 - 3100	Medium
C-H stretch (sp ³ hybridized)	2850 - 3000	Strong
C=C stretch (trisubstituted)	1665 - 1675	Medium to Weak
CH ₂ bend (scissoring)	~1465	Medium
CH ₃ bend (asymmetrical)	~1450	Medium
CH ₃ bend (symmetrical)	~1375	Medium

Mass Spectrometry (MS)

The mass spectrum of **1-Ethyl-2-methylcyclopentene** is expected to show a molecular ion peak and characteristic fragmentation patterns.

m/z Value	Interpretation
110	Molecular Ion (M ⁺)
95	Loss of a methyl group ([M-15] ⁺)
81	Loss of an ethyl group ([M-29] ⁺)
67	Common fragment for cyclic alkenes

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of the **1-Ethyl-2-methylcyclopentene** sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:

- Locking and Shimming: Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR: Acquire the proton spectrum using a standard pulse sequence. Typical parameters include a 90° pulse angle, an acquisition time of 2-4 seconds, a relaxation delay of 1-5 seconds, and 8-16 scans.
- ^{13}C NMR: Acquire the carbon spectrum using a proton-decoupled pulse sequence. Due to the lower natural abundance and sensitivity of ^{13}C , a larger number of scans (e.g., 128 or more) and a longer acquisition time may be necessary.
- Data Processing: Perform a Fourier transform on the acquired Free Induction Decay (FID) signal. Phase the resulting spectrum and perform baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

IR Spectroscopy Protocol

- Sample Preparation: For a liquid sample like **1-Ethyl-2-methylcyclopentene**, a "neat" sample can be prepared by placing a drop of the liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Background Scan: Record a background spectrum of the empty sample holder or the salt plates to subtract atmospheric and instrumental interferences.
 - Sample Scan: Place the prepared sample in the spectrometer's sample compartment and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The spectrum is usually recorded in the range of $4000\text{-}400\text{ cm}^{-1}$.
- Data Processing: The instrument's software automatically ratios the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.

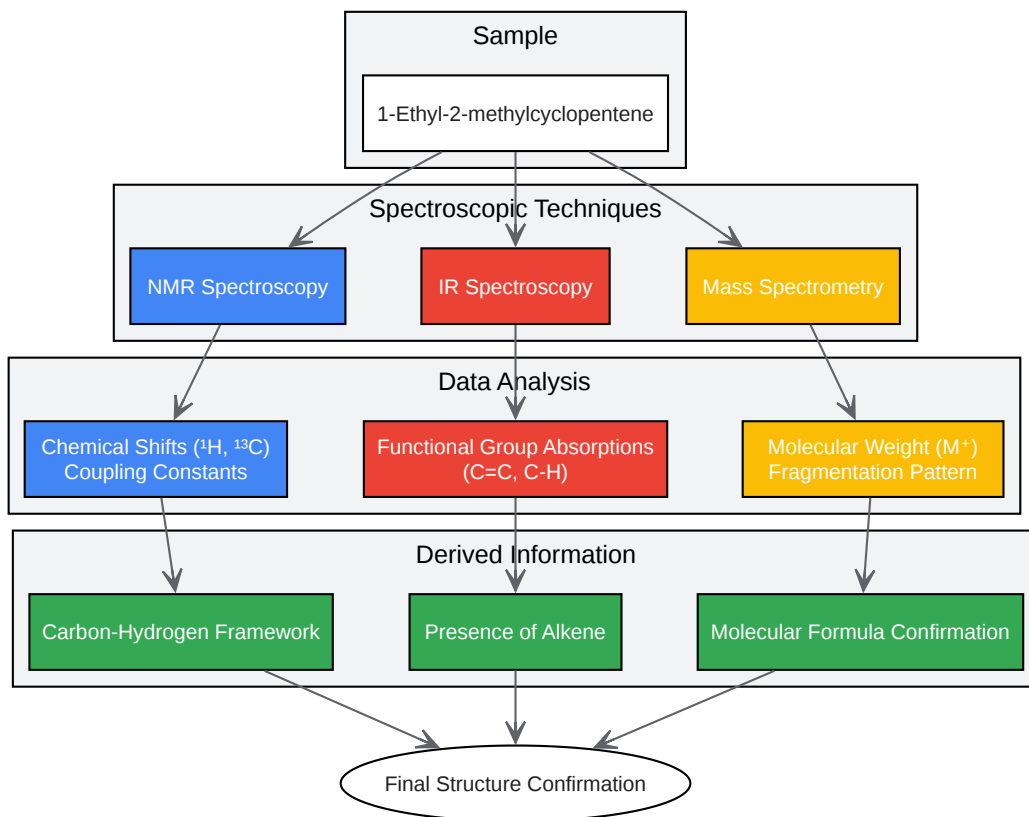
Mass Spectrometry Protocol

- **Sample Introduction:** Introduce a small amount of the volatile liquid sample into the mass spectrometer, often via a Gas Chromatography (GC-MS) system which separates the sample from any impurities before it enters the ion source.
- **Ionization:** Utilize Electron Ionization (EI) as the method of ionization. In the ion source, the sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing the ejection of an electron to form a molecular ion (a radical cation).
- **Mass Analysis:** The positively charged ions are accelerated and passed through a mass analyzer (e.g., a quadrupole), which separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion at a specific m/z value.
- **Data Presentation:** The resulting data is plotted as a mass spectrum, which is a graph of relative ion abundance versus m/z . The most abundant ion is designated as the base peak and assigned a relative abundance of 100%.

Mandatory Visualization

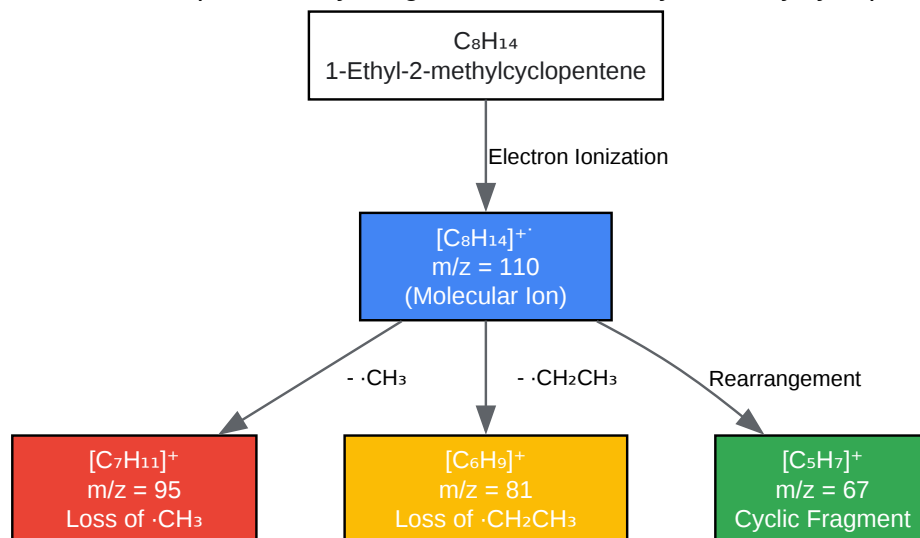
The following diagrams illustrate the logical relationships in the spectroscopic analysis of **1-Ethyl-2-methylcyclopentene**.

Spectroscopic Analysis Workflow for 1-Ethyl-2-methylcyclopentene

[Click to download full resolution via product page](#)

Caption: Workflow of Spectroscopic Analysis.

Predicted Mass Spectrometry Fragmentation of 1-Ethyl-2-methylcyclopentene



[Click to download full resolution via product page](#)

Caption: Predicted MS Fragmentation Pathway.

- To cite this document: BenchChem. [Spectroscopic Data for 1-Ethyl-2-methylcyclopentene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b025655/docs#spectroscopic-data-for-1-ethyl-2-methylcyclopentene-a-technical-guide\]](https://www.benchchem.com/product/b025655/docs#spectroscopic-data-for-1-ethyl-2-methylcyclopentene-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)